

Application Notes and Protocols for FIIN-2 in Cell Culture

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Compound of Interest

Compound Name: FIIN-2

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Introduction

FIIN-2 is a potent and irreversible pan-inhibitor of Fibroblast Growth Factor Receptors (FGFRs), demonstrating significant activity against FGFR1, FGFR2, FGFR3, and FGFR4.[1][2][3] It functions as an ATP-competitive inhibitor, effectively blocking the downstream signaling pathways crucial for cell proliferation, differentiation, and survival.[4][5] Notably, **FIIN-2** has shown efficacy against wild-type FGFRs and various gatekeeper mutants that confer resistance to first-generation FGFR inhibitors.[2][6] These characteristics make **FIIN-2** a valuable tool for cancer research and therapeutic development. This document provides detailed application notes and protocols for the solubility and preparation of **FIIN-2** for use in cell culture experiments.

Data Presentation: Solubility and Inhibitory Concentrations

The following tables summarize the key quantitative data for **FIIN-2**, including its solubility in common laboratory solvents and its inhibitory concentrations against various FGFRs.

Table 1: **FIIN-2** Solubility

Solvent	Solubility	Concentration (mM)	Notes
DMSO	≥ 100 mg/mL	157.55 mM	Use of fresh, non-hygroscopic DMSO is recommended as moisture can reduce solubility. [1] [2]
DMSO	69 mg/mL	108.7 mM	---
DMSO	≥ 31.75 mg/mL	---	---
DMSO	≥ 30 mg/mL	47.26 mM	---
DMSO	10 mg/mL	---	---
Water	Insoluble	---	---
Ethanol	Insoluble	---	---

Table 2: **FIIN-2** Inhibitory Concentrations (IC50/EC50)

Target	IC50/EC50	Assay Type
FGFR1	3.09 nM / 3.1 nM	IC50[1][2]
FGFR2	4.3 nM	IC50[1][2]
FGFR3	27 nM	IC50[1][2]
FGFR4	45.3 nM / 45 nM	IC50[1][2]
EGFR	204 nM	IC50[2][4]
FGFR1-4 dependent Ba/F3 cells	1-93 nM	EC50[4]
FGFR2 V564M gatekeeper mutant Ba/F3 cells	58 nM	EC50[6]

Experimental Protocols

Protocol 1: Preparation of **FIIN-2** Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **FIIN-2**, a common starting concentration for in vitro studies.

Materials:

- **FIIN-2** powder (Molecular Weight: 634.73 g/mol)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Procedure:

- Calculate the required mass of **FIIN-2**: To prepare 1 mL of a 10 mM stock solution, weigh out 6.35 mg of **FIIN-2** powder.

- **Dissolution:** Aseptically add the weighed **FIIN-2** powder to a sterile microcentrifuge tube. Add 1 mL of anhydrous DMSO.
- **Mixing:** Vortex the solution thoroughly until the **FIIN-2** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) or sonication can be used to aid dissolution if precipitation is observed.[\[2\]](#)
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to one year or at -80°C for up to two years.[\[2\]](#)

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol outlines the dilution of the **FIIN-2** stock solution to the desired final concentration in cell culture medium.

Materials:

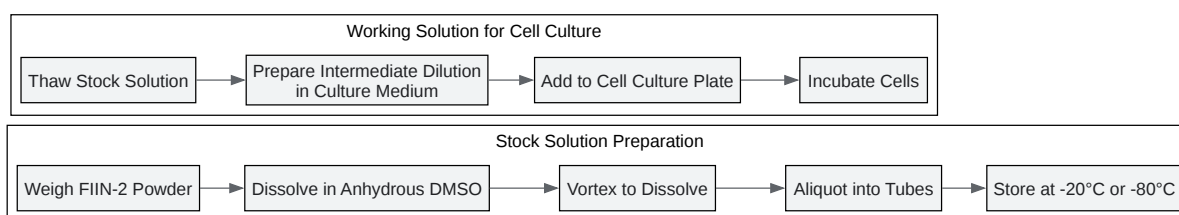
- 10 mM **FIIN-2** stock solution in DMSO
- Pre-warmed complete cell culture medium (specific to the cell line being used)
- Sterile dilution tubes or plates

Procedure:

- **Thaw Stock Solution:** Thaw an aliquot of the 10 mM **FIIN-2** stock solution at room temperature.
- **Serial Dilutions (Recommended):** To achieve a low nanomolar final concentration, it is recommended to perform serial dilutions. For example, to prepare a 10 µM intermediate solution, dilute 1 µL of the 10 mM stock solution into 999 µL of pre-warmed cell culture medium.
- **Final Dilution:** Add the appropriate volume of the intermediate or stock solution to the cell culture plates containing cells and medium to reach the desired final concentration. For example, to achieve a final concentration of 100 nM in a well containing 1 mL of medium, add 10 µL of the 10 µM intermediate solution.

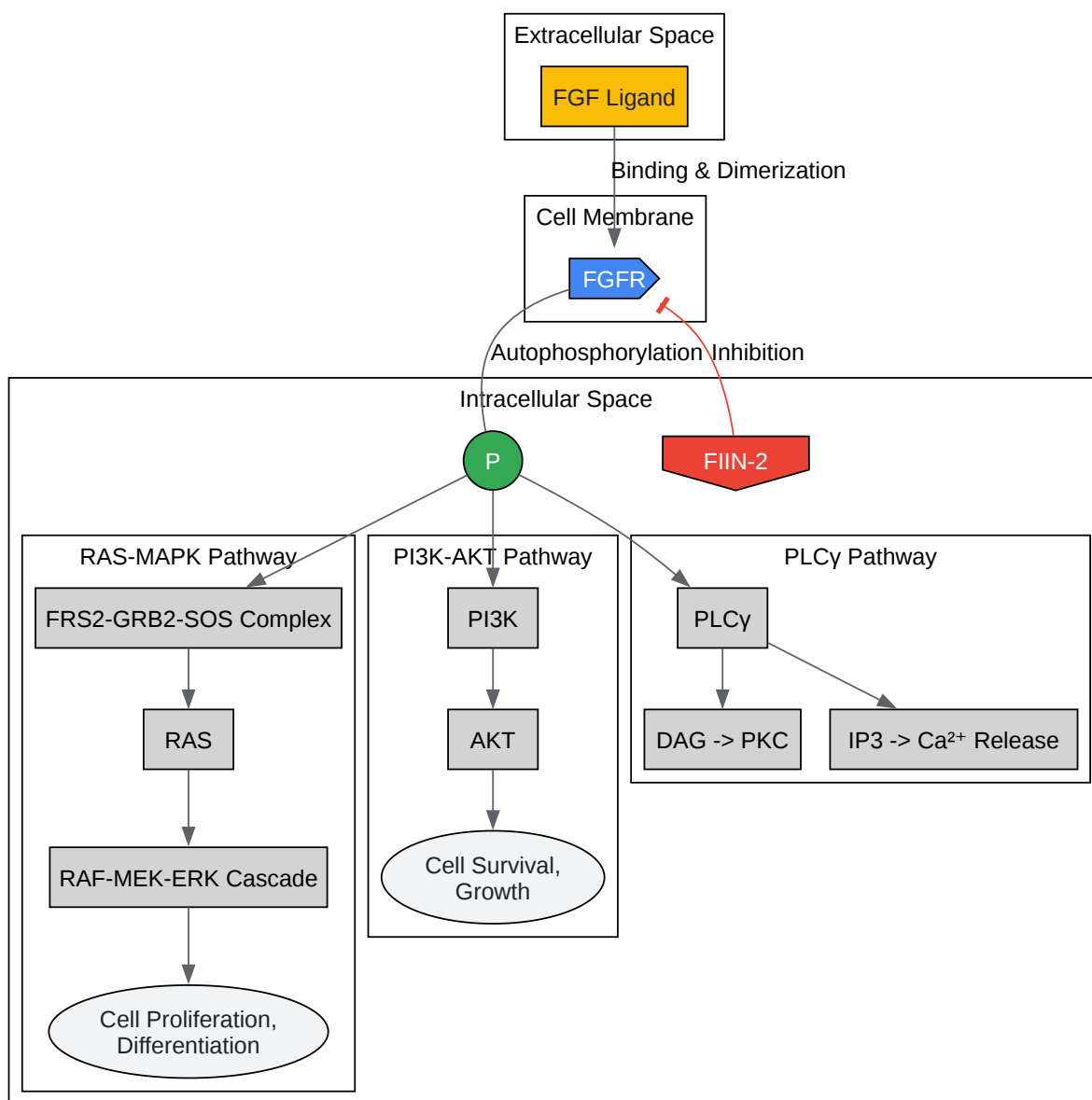
- Control: Prepare a vehicle control by adding the same volume of DMSO (used for the final dilution) to a separate set of cells. The final DMSO concentration in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced toxicity.
- Incubation: Gently mix the contents of the wells and incubate the cells under standard conditions.

Mandatory Visualizations



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Caption: Experimental workflow for the preparation of **FIIN-2** for cell culture experiments.



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Caption: **FIIN-2** inhibits the FGFR signaling pathway, blocking downstream cascades.

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